

Application Notes and Protocols for In Vitro Antiviral Assays of Bersacapavir

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Compound of Interest

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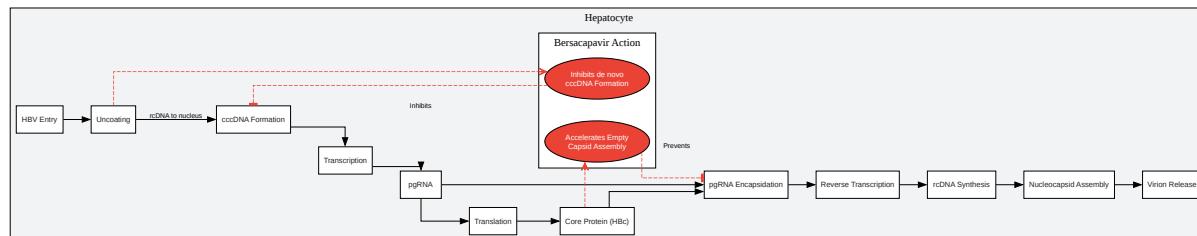
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Introduction

Bersacapavir (also known as JNJ-56136379 or JNJ-6379) is a potent, orally bioavailable hepatitis B virus (HBV) capsid assembly modulator (CAM).^{[1][2]} It exhibits a dual mechanism of action, interfering with both the early and late stages of the HBV life cycle.^{[2][3]} These application notes provide detailed protocols for the in vitro assessment of **Bersacapavir**'s antiviral activity, cytotoxicity, and resistance profile.

Mechanism of Action

Bersacapavir's primary mechanism of action is the allosteric modulation of the HBV core protein (HBc), leading to the accelerated assembly of non-functional, empty capsids.^{[1][2]} This process prevents the encapsidation of pregenomic RNA (pgRNA) and the viral polymerase, thereby halting HBV replication.^[3] A secondary mechanism involves the inhibition of the formation of new covalently closed circular DNA (cccDNA) from incoming virions.^{[2][3]}



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Caption: **Bersacapavir's** dual mechanism of action on the HBV life cycle.

Quantitative Data Summary

The following tables summarize the in vitro antiviral activity and cytotoxicity of **Bersacapavir** in various cell-based assays.

Table 1: In Vitro Antiviral Activity of **Bersacapavir** against HBV

Cell Line	Assay Endpoint	EC50 (nM)	EC90 (nM)	Reference
HepG2.117	Intracellular HBV DNA	54 (median)	-	[2]
HepG2.2.15	Extracellular HBV DNA	-	-	[1]
Primary Human Hepatocytes (PHH)	Extracellular HBV DNA (co-treatment)	93 (median)	-	[2]
Primary Human Hepatocytes (PHH)	Extracellular HBV DNA (post-infection)	102 (median)	376 (median)	[3]
Primary Human Hepatocytes (PHH)	Intracellular HBV RNA	876 (median)	4019 (median)	[3]

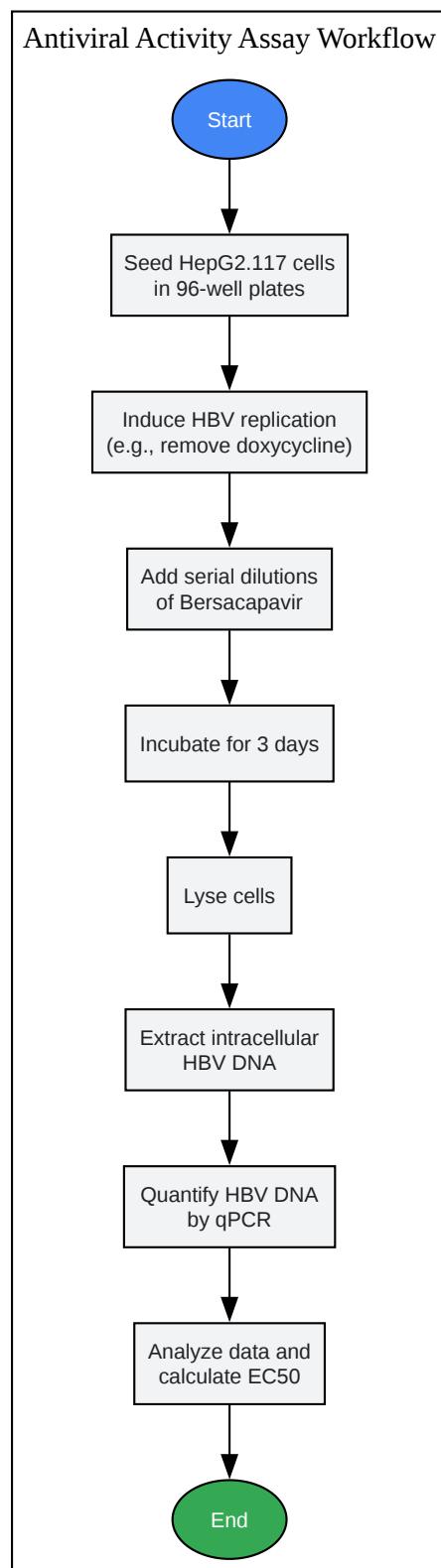
Table 2: In Vitro Cytotoxicity of **Bersacapavir**

Cell Line	Assay	CC50 (μ M)	Reference
HepG2	Resazurin assay	>50	[1]
HepG2.117	ATP quantification	>0.5	[4]

Experimental Protocols

Antiviral Activity Assay in Stably Transfected Hepatoma Cell Lines (e.g., HepG2.117)

This protocol describes the determination of the 50% effective concentration (EC50) of **Bersacapavir** by measuring the reduction of intracellular HBV DNA.



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